

"handling and safety procedures for thiopyrophosphoric acid, tetramethyl ester"

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Application Notes and Protocols for Thiopyrophosphoric Acid, Tetramethyl Ester

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Thiopyrophosphoric acid, tetramethyl ester is a hazardous chemical, and all handling should be performed by trained personnel in a properly equipped laboratory. A specific Safety Data Sheet (SDS) for **thiopyrophosphoric acid, tetramethyl ester** (CAS 51120-35-5) is not readily available. Therefore, the following safety and handling procedures are based on data for structurally related and well-characterized organophosphate compounds, such as Sulfotep and Malathion. It is imperative to treat **thiopyrophosphoric acid, tetramethyl ester** with the same level of caution as these highly toxic compounds.

Introduction

Thiopyrophosphoric acid, tetramethyl ester is an organophosphate compound. Organophosphates are a class of chemicals known for their potent inhibition of acetylcholinesterase (AChE), an enzyme critical for the proper functioning of the nervous system.^{[1][2]} This property makes them effective as pesticides but also poses significant health

risks to humans and other animals.[1][2] Understanding the handling and safety procedures for this compound is crucial for the safety of laboratory personnel and the integrity of research outcomes. These application notes provide a summary of the known data, detailed handling protocols, and emergency procedures.

Physical and Chemical Properties

Due to the limited availability of specific data for **thiopyrophosphoric acid, tetramethyl ester**, the following table includes data for the closely related compound Sulfotep (Tetraethyl dithiopyrophosphate) as a surrogate for estimation purposes.

Property	Value (for Sulfotep)	Reference
Appearance	Pale yellow mobile oil with a garlic-like odor.	[3][4]
Molecular Formula	C4H12O5P2S2	
Molecular Weight	266.21 g/mol	
Boiling Point	133-139 °C at 2 mmHg	[5]
Vapor Pressure	0.00022 hPa at 20 °C	[6]
Solubility in Water	30 mg/L at 20 °C	[5]
InChI Key	XKBNJDRCYDBEAH-UHFFFAOYSA-N	

Health Hazard Information

Organophosphates like **thiopyrophosphoric acid, tetramethyl ester** are highly toxic and can be absorbed through inhalation, skin contact, and ingestion.[1][7] The primary mechanism of toxicity is the irreversible inhibition of acetylcholinesterase, leading to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft.[2] This overstimulation of cholinergic receptors results in a range of symptoms known as a "cholinergic crisis."

Acute Effects of Exposure:

- Muscarinic Effects: Nausea, vomiting, diarrhea, abdominal cramps, excessive salivation, sweating, blurred vision (due to miosis), and bronchoconstriction.
- Nicotinic Effects: Muscle fasciculations, cramping, weakness, and paralysis (including respiratory muscles).
- Central Nervous System Effects: Headache, dizziness, confusion, seizures, and coma.[\[1\]](#)[\[3\]](#)
[\[4\]](#)

Chronic Effects of Exposure: Prolonged or repeated exposure to organophosphates may lead to neurological and neuropsychological effects.

Toxicity Data (Surrogate Data from Related Compounds)

The following table summarizes acute toxicity data for Sulfotep and Malathion. This data should be considered indicative of the high toxicity of **thiopyrophosphoric acid, tetramethyl ester**.

Compound	Route	Species	LD50 / LC50	Reference
Sulfotep	Oral	Rat	5 mg/kg	[6]
Dermal	Rat		20 mg/kg	[6]
Inhalation	Rat		38 mg/L (4 h)	[6]
Malathion	Oral	Rat	290 mg/kg	[8]
Dermal	Rabbit		4100 mg/kg	[8]
Inhalation	Rat		>5.2 mg/L (4 h)	[9]

Handling and Safety Procedures

Personal Protective Equipment (PPE)

- Gloves: Wear chemical-resistant gloves (e.g., nitrile, viton). Inspect gloves for any signs of degradation or puncture before use.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.

- Lab Coat: A chemical-resistant lab coat or apron should be worn.
- Respiratory Protection: All work with **thiopyrophosphoric acid, tetramethyl ester** should be conducted in a certified chemical fume hood. If there is a risk of inhalation exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.

Storage

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.^[3]
- Store separately from food and drink.
- The storage area should be secured and accessible only to authorized personnel.

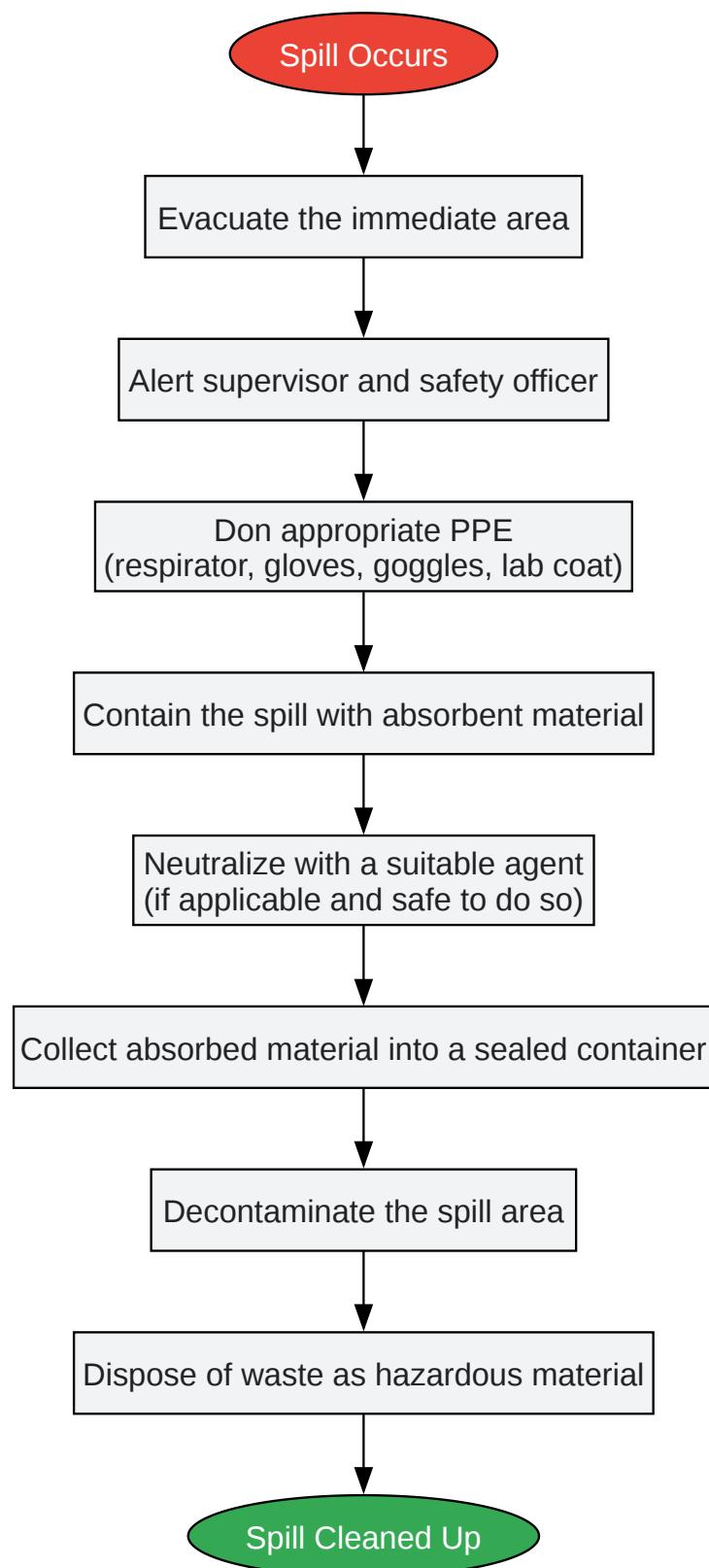
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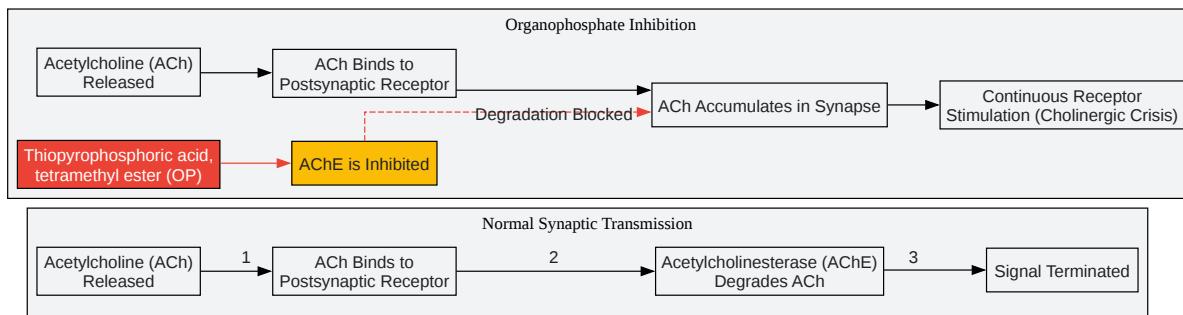
- Decontamination: All surfaces and equipment contaminated with **thiopyrophosphoric acid, tetramethyl ester** should be decontaminated using a suitable decontamination solution (e.g., a solution of sodium hypochlorite followed by a water rinse).
- Waste Disposal: Dispose of all waste materials in accordance with local, state, and federal regulations for hazardous chemical waste. Do not dispose of down the drain.

Emergency Procedures

Spill Response

A chemical spill of **thiopyrophosphoric acid, tetramethyl ester** should be treated as a serious incident.





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